

Preparation of AR-C67085 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: AR-C67085

Cat. No.: B605564

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and essential data for the preparation, handling, and storage of stock solutions of **AR-C67085**, a potent antagonist of the P2Y12 receptor.

Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound in downstream experimental applications.

Compound Information and Properties

AR-C67085 is a selective antagonist of the P2Y12 receptor, an important G protein-coupled receptor involved in platelet aggregation and thrombosis.^{[1][2]} Its precise and consistent preparation in solution is fundamental for accurate and reproducible experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative information for **AR-C67085**.

Property	Value	Source
Molecular Weight	648.23 g/mol	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	MedKoo Biosciences
Solid Storage	Short-term (days to weeks): 0-4°C, dry and dark. Long-term (months to years): -20°C, dry and dark.	MedKoo Biosciences
Stock Solution Storage	Short-term (days to weeks): 0-4°C. Long-term (months): -20°C.	MedKoo Biosciences

Experimental Protocol: Preparation of AR-C67085 Stock Solution

This protocol outlines the step-by-step procedure for preparing a stock solution of **AR-C67085**.

Materials:

- **AR-C67085** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated precision balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Acclimatization:** Before opening, allow the vial of **AR-C67085** solid to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- **Weighing:** Tare a sterile, empty vial on a calibrated precision balance. Carefully weigh the desired amount of **AR-C67085** powder into the tared vial. Record the exact weight.
- **Solvent Addition:** Based on the weighed mass and the desired final concentration, calculate the required volume of DMSO. The following formula can be used:

$$\text{Volume of DMSO (mL)} = [\text{Mass of AR-C67085 (mg)} / 648.23 \text{ (g/mol)}] / [\text{Desired Concentration (mM)}]$$

The table below provides quick reference volumes for common stock concentrations.

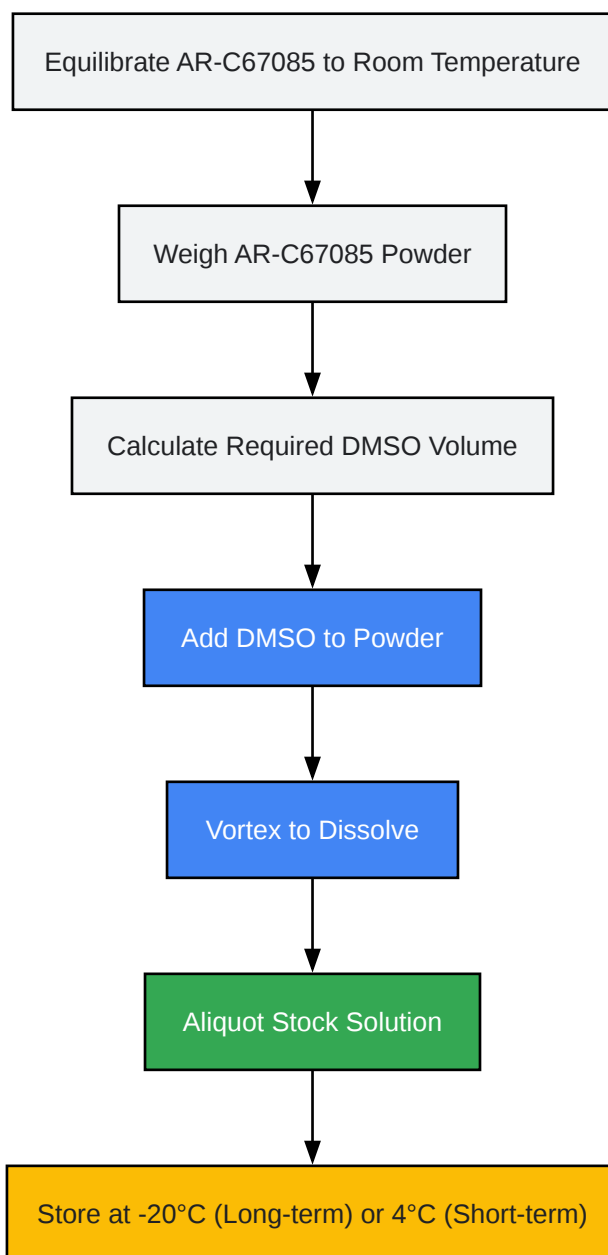
Desired Concentration	Volume of DMSO per 1 mg of AR-C67085
1 mM	1.543 mL
5 mM	0.309 mL
10 mM	0.154 mL

- **Dissolution:** Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the vial containing the **AR-C67085** powder.
- **Mixing:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved and the solution is clear. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution if necessary.
- **Aliquoting and Storage:** For long-term storage and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. Store the aliquots at -20°C in a dark, dry place. For short-term use, the stock solution can be stored at 4°C.

Visualized Workflows and Pathways

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of the **AR-C67085** stock solution.



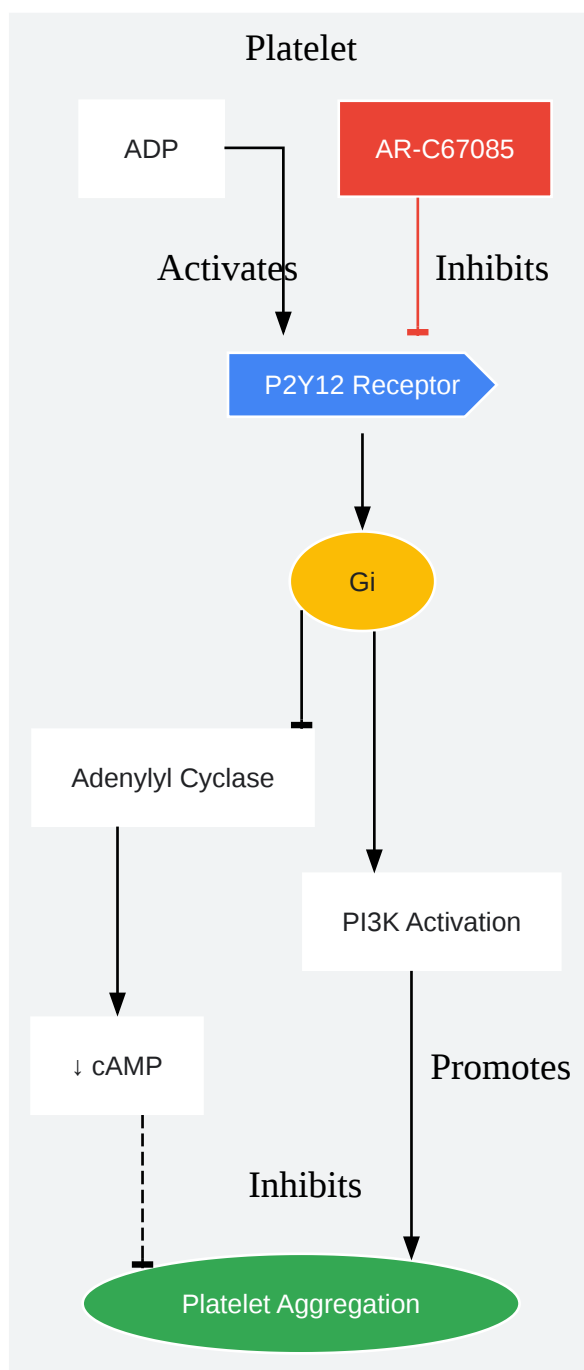
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AR-C67085 Stock Solution Preparation Workflow

Signaling Pathway: P2Y₁₂ Receptor Antagonism

AR-C67085 exerts its effect by antagonizing the P2Y₁₂ receptor. The diagram below depicts the simplified signaling pathway initiated by ADP binding to the P2Y₁₂ receptor and the

inhibitory effect of **AR-C67085**.



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AR-C67085 Mechanism of Action

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References

- 1. Central role of the P2Y₁₂ receptor in platelet activation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
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